

Application Notes and Protocols for RLY-4008 In Vivo Studies

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Compound of Interest

Compound Name: *Lirafugratinib Hydrochloride*

CAS No.: 2688040-45-9

Cat. No.: B15574548

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These application notes provide detailed information and protocols for researchers, scientists, and drug development professionals working with RLY-4008, a potent and highly selective inhibitor of Fibroblast Growth Factor Receptor 2 (FGFR2). The focus is on its solubility and formulation for in vivo preclinical studies.

RLY-4008: Overview and Mechanism of Action

RLY-4008, also known as lirafugratinib, is an orally bioavailable, irreversible inhibitor of FGFR2. [1][2] It demonstrates high selectivity for FGFR2 over other members of the FGFR family, such as FGFR1, FGFR3, and FGFR4. [3] This selectivity is crucial for minimizing off-target toxicities observed with pan-FGFR inhibitors, such as hyperphosphatemia (associated with FGFR1 inhibition) and diarrhea (linked to FGFR4 inhibition). [4][5]

RLY-4008 covalently binds to cysteine 491 in the P-loop of the FGFR2 kinase domain, effectively blocking the signal transduction pathways that mediate cell proliferation, survival, and migration. [2][4] Preclinical and clinical studies have shown its potent anti-tumor activity in various cancer models with FGFR2 alterations, including fusions, amplifications, and mutations. [3][6][7] The recommended Phase 2 dose in clinical trials is 70 mg once daily. [8][9]

Solubility Profile of RLY-4008

The solubility of RLY-4008 is a critical factor for its use in both in vitro and in vivo experiments. Based on available data, RLY-4008 is a solid powder with limited aqueous solubility.[\[2\]](#)[\[10\]](#)

Solvent	Solubility
DMSO	Sparingly soluble: 1-10 mg/mL [10] or 20 mg/mL [11]
Water	Insoluble [11]
Ethanol	2 mg/mL [11]

Note: For in vivo studies, direct administration of a DMSO solution is generally not recommended due to potential toxicity. Therefore, a suspension formulation is required for oral administration.

Formulation for In Vivo Oral Administration

A stable and homogenous suspension is essential for accurate and reproducible dosing in animal models. A widely used and effective vehicle for oral gavage of poorly soluble compounds like RLY-4008 is a combination of methylcellulose and a surfactant such as tocopherol (TPGS).

Recommended Vehicle Composition

For preclinical studies in mice and rats, the following formulation has been successfully used:
[\[8\]](#)

- 0.5% (w/v) Methylcellulose
- 2% (w/v) Tocopherol (TPGS)
- In sterile, purified water

Protocol for Preparation of RLY-4008 Formulation (10 mL)

This protocol provides a step-by-step guide for preparing a 1 mg/mL suspension of RLY-4008. The concentration can be adjusted based on the required dose for the animal model.

Materials:

- RLY-4008 powder
- Methylcellulose (e.g., 400 cP)
- Tocofersolan (TPGS)
- Sterile, purified water
- Sterile conical tubes (15 mL and 50 mL)
- Magnetic stirrer and stir bar
- Hot plate
- Ice bath
- Sonicator (optional)
- Calibrated balance
- Spatula

Procedure:

- Prepare the 0.5% Methylcellulose / 2% TPGS Vehicle: a. Heat approximately one-third of the final required volume of sterile water (e.g., 3.3 mL for a 10 mL final volume) to 60-80°C in a sterile beaker with a magnetic stir bar. b. Slowly add 50 mg of methylcellulose powder to the heated water while stirring continuously. The solution will appear cloudy. c. Stir for approximately 15-20 minutes until the methylcellulose is fully dispersed. d. Remove the beaker from the hot plate and add the remaining two-thirds of the sterile water (e.g., 6.7 mL) as cold water or ice to rapidly cool the solution. e. Place the beaker in an ice bath and continue stirring until the solution becomes clear and viscous. This may take 20-30 minutes.

f. Add 200 mg of TPGS to the clear methylcellulose solution and stir until it is completely dissolved.

- Prepare the RLY-4008 Suspension: a. Weigh the required amount of RLY-4008 powder (e.g., 10 mg for a 1 mg/mL suspension in a final volume of 10 mL). b. In a separate sterile tube, add a small volume of the prepared vehicle (e.g., 1-2 mL) to the RLY-4008 powder to create a paste. This helps to ensure the powder is adequately wetted and prevents clumping. c. Gradually add the remaining vehicle to the paste while vortexing or stirring to achieve the final desired volume. d. If necessary, sonicate the suspension for 5-10 minutes to ensure a uniform and fine particle size. e. Visually inspect the suspension for homogeneity before each administration. If settling occurs, vortex the suspension immediately before drawing each dose.

Storage: It is recommended to prepare the RLY-4008 suspension fresh daily. The vehicle can be stored at 2-8°C for a limited period, but should be visually inspected for any signs of contamination before use.

Protocol for In Vivo Xenograft Studies

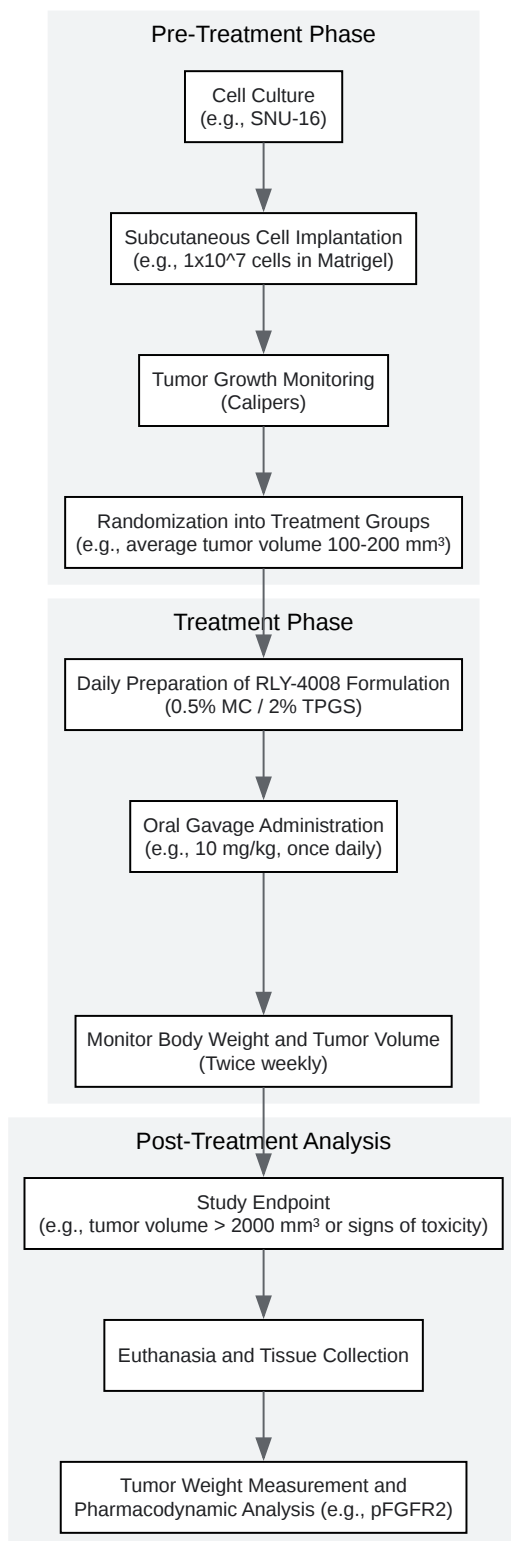
This protocol outlines a general workflow for evaluating the efficacy of RLY-4008 in a subcutaneous xenograft mouse model.

Animal Model:

- Immunocompromised mice (e.g., BALB/c nude or NOD-SCID) are suitable for establishing human cancer cell line-derived xenografts.

Experimental Workflow:

Experimental Workflow for In Vivo Efficacy Study of RLY-4008

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Caption: Workflow for an in vivo xenograft study of RLY-4008.

Procedure:

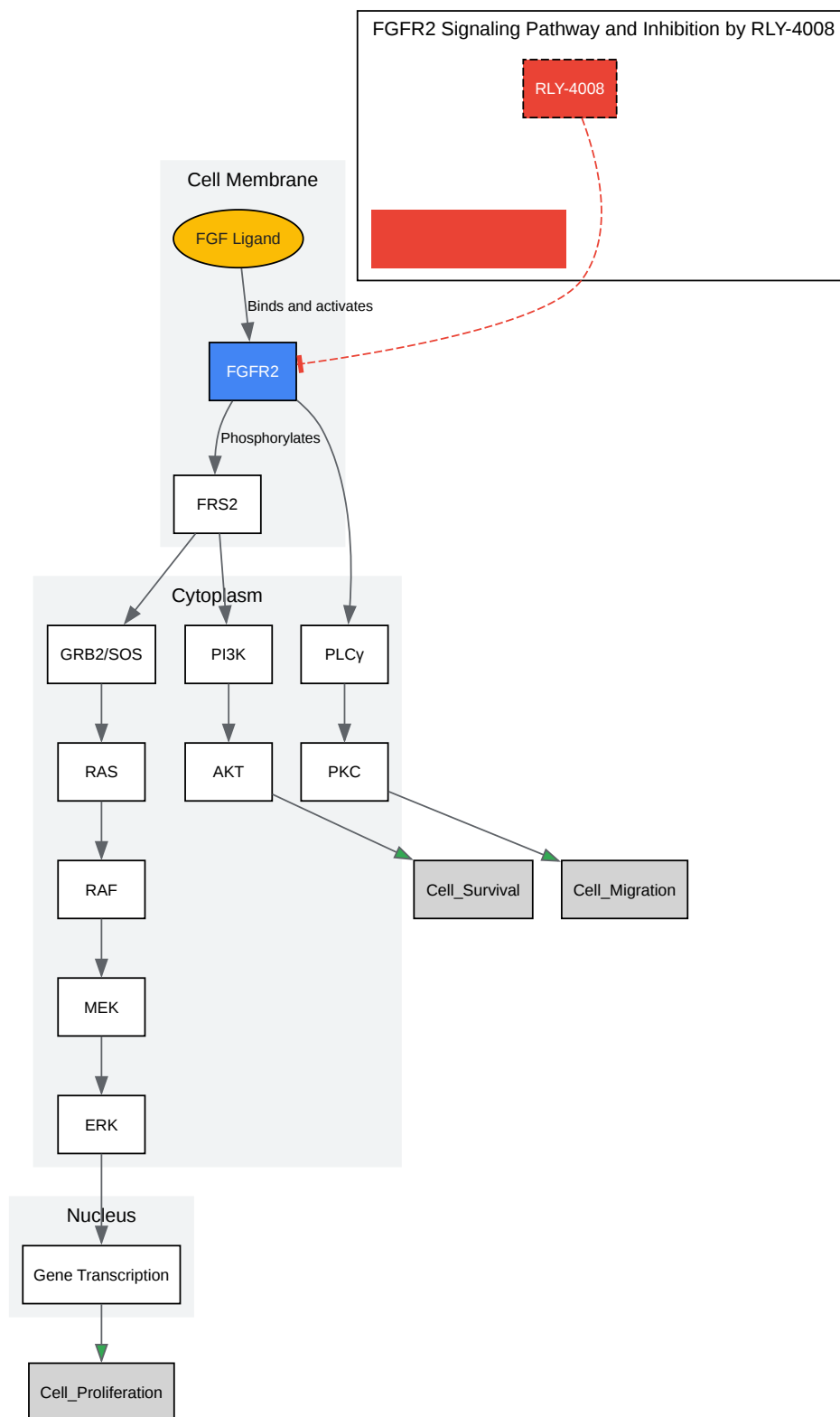
- **Cell Culture and Implantation:** a. Culture the chosen cancer cell line (e.g., SNU-16 for FGFR2-amplified gastric cancer) under standard conditions. b. Harvest the cells and resuspend them in a 1:1 mixture of serum-free medium and Matrigel. c. Subcutaneously inject the cell suspension (e.g., 1×10^7 cells in 0.1 mL) into the flank of each mouse.
- **Tumor Growth and Randomization:** a. Monitor tumor growth by measuring the length and width with calipers twice a week. b. Calculate tumor volume using the formula: $V = 0.5 \times (\text{length} \times \text{width}^2)$. c. When the average tumor volume reaches 100-200 mm³, randomize the mice into treatment and vehicle control groups.
- **Dosing and Monitoring:** a. Prepare the RLY-4008 formulation and vehicle control as described in Section 3.2. b. Administer the formulation or vehicle control orally via gavage at the desired dose and schedule (e.g., 10 mg/kg, once daily). c. Monitor the body weight of the mice daily or three times a week as an indicator of toxicity. d. Continue to measure tumor volume twice a week.
- **Endpoint and Analysis:** a. The study may be terminated when tumors in the control group reach a predetermined size (e.g., >2000 mm³) or if signs of excessive toxicity are observed. b. At the end of the study, euthanize the mice and excise the tumors. c. Measure the final tumor weight. d. For pharmacodynamic studies, a cohort of mice can be euthanized at specific time points after the last dose (e.g., 2 hours) to collect tumors for analysis of target engagement (e.g., pFGFR2 levels by Western blot or ELISA).

FGFR2 Signaling Pathway

RLY-4008 exerts its anti-tumor effects by inhibiting the FGFR2 signaling pathway.

Understanding this pathway is crucial for interpreting pharmacodynamic data and elucidating the mechanism of action.

FGFR2 Signaling Pathway and Inhibition by RLY-4008

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